

A Researcher's Guide to Procuring and Utilizing Dicamba-D3 Analytical Standard

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Compound of Interest

Compound Name: Dicamba-D3

Cat. No.: B020954

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For researchers, scientists, and professionals in drug development, the procurement and application of high-purity analytical standards are critical for ensuring the accuracy and reliability of experimental data. This in-depth technical guide provides a comprehensive overview of where to purchase the **Dicamba-D3** analytical standard, its technical specifications, and detailed methodologies for its use in quantitative analysis.

Sourcing and Specifications of Dicamba-D3

Dicamba-D3 (3,6-Dichloro-2-(methoxy-d3)benzoic acid; CAS No. 349553-95-3) is the deuterated form of Dicamba, a widely used herbicide. Its application as an internal standard in analytical chemistry is crucial for correcting matrix effects and variations in sample processing, particularly in chromatography-based methods. Several reputable suppliers offer **Dicamba-D3** as a certified reference material (CRM) or analytical standard. Below is a comparative summary of offerings from prominent vendors.

Supplier	Product Name/Grade	Catalog Number (Example)	Format	Quantitative Data (Example)
Sigma-Aldrich (Merck)	Dicamba-d3 PESTANAL®, analytical standard	34233	Neat	List Price: ~\$330.75 - \$441.00[1]
LGC Standards	Dicamba D3 (methoxy D3)	DRE-C12260100	Neat	Price available upon login/request
Cambridge Isotope Laboratories	Dicamba (ring- ¹³ C ₆ , 99%) 100 µg/mL in methanol	CLM-9914-1.2	Solution	List Price: ~\$585 for 1.2 mL[2]
HPC Standards	D3-Dicamba	673809	Neat	Price available upon login/request
Santa Cruz Biotechnology	Dicamba-d3	sc-210165	Neat	Price available upon login/request

Experimental Protocols for Dicamba Analysis Using Dicamba-D3 Internal Standard

The use of a stable isotope-labeled internal standard like **Dicamba-D3** is a robust method for the quantification of Dicamba in various matrices, including water, soil, and biological samples. [3][4] The following sections detail established experimental protocols.

Method 1: LC-MS/MS Analysis of Dicamba in Agricultural Samples

This method is adapted from a study focused on the detection and quantification of Dicamba and other acid herbicides in complex matrices like soil and soybean foliage.[5]

1. Sample Preparation (Soil and Soybean Foliage):

- Weigh 5 g of the homogenized sample into a centrifuge tube.
- Fortify the sample with a known concentration of **Dicamba-D3** internal standard solution.
- Add acetonitrile fortified with formic acid as the extraction solvent.
- Shake the mixture vigorously for 15 minutes.
- Centrifuge at 4000 rpm to separate the solid and liquid phases.
- Dilute the supernatant with the aqueous mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Conditions:

- LC System: SCIEX QTRAP® 6500+ LC-MS/MS System or equivalent.
- Column: Phenomenex Kinetex® F5 (2.6 µm, 100 x 3 mm).
- Mobile Phase: A gradient of water with 0.1% formic acid and methanol with 0.1% formic acid.
- Ionization: Electrospray ionization (ESI) in negative mode.
- Detection: Multiple Reaction Monitoring (MRM) mode, monitoring at least two transitions for both Dicamba and **Dicamba-D3** for confirmation and quantification.

3. Quantification:

- A calibration curve is generated using a series of standards with known concentrations of Dicamba and a constant concentration of **Dicamba-D3**.
- The ratio of the peak area of Dicamba to the peak area of **Dicamba-D3** is plotted against the concentration of Dicamba.
- The concentration of Dicamba in the samples is then calculated from this calibration curve. This method has been shown to achieve Limits of Detection (LODs) of less than 1 ng/mL.

Method 2: Isotope Dilution GC/MS for Dicamba in Water and Soil

This protocol is based on an isotope dilution gas chromatography/mass spectrometry (GC/MS) technique.

1. Sample Preparation:

- **Water Samples:** Spike a known volume of the water sample with **Dicamba-D3** internal standard. Extract the sample with methylene chloride at a pH ≤ 1 .
- **Soil Samples:** Spike a known weight of the soil sample with **Dicamba-D3**. Extract with an acetone-hexane mixture at a pH ≤ 1 .

2. Derivatization:

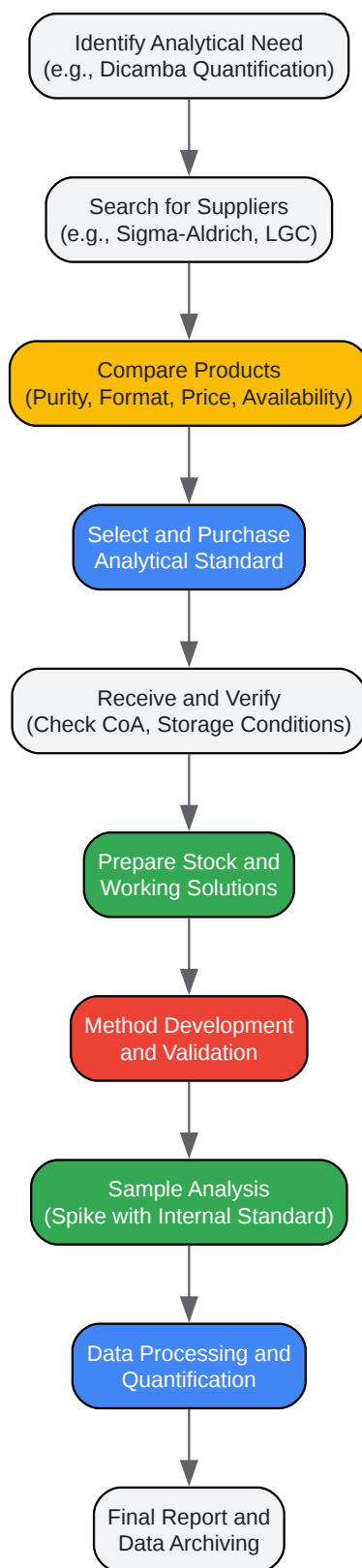
- For GC analysis, the acidic herbicides are typically derivatized to increase their volatility. Common derivatization agents include diazomethane or pentafluorobenzyl bromide (PFBBR).

3. GC/MS Conditions:

- **GC System:** A high-resolution gas chromatograph coupled to a mass spectrometer.
- **Analysis:** The analysis is performed in selected ion monitoring (SIM) mode, monitoring characteristic ions for both the derivatized Dicamba and **Dicamba-D3**.

Workflow and Process Visualization

The successful application of an analytical standard in a research setting follows a structured workflow, from initial sourcing to final data analysis. The following diagrams illustrate these key processes.



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Caption: Procurement and Use of an Analytical Standard.

This guide provides a foundational understanding for researchers seeking to purchase and utilize **Dicamba-D3** analytical standards. For specific applications, it is always recommended to consult the Certificate of Analysis provided by the supplier and to validate the analytical method according to internal and regulatory guidelines.

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